

Hafnium Tetrabromide: A Comprehensive Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: *Hafnium(4+);tetrabromide*

Cat. No.: *B083106*

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This technical guide provides an in-depth overview of the material safety data for hafnium tetrabromide (HfBr_4). It is intended for researchers, scientists, and professionals in drug development who may handle this compound. This document consolidates critical safety information, handling protocols, and emergency procedures, presenting them in a clear and accessible format to ensure safe laboratory practices.

Chemical and Physical Properties

Hafnium tetrabromide is a colorless, diamagnetic, and moisture-sensitive solid.^[1] It sublimes in a vacuum and has a structure featuring tetrahedral hafnium centers.^[1] It is primarily used in the manufacture of other substances and is not intended for food or drug use.^[2]

Property	Value	Reference
Chemical Formula	HfBr ₄	[1][3][4][5]
Molecular Weight	498.11 g/mol	[2][3][5][6]
Appearance	Colorless solid / White powder	[1][4][6]
Density	5.094 g/cm ³	[1]
Boiling Point	424 °C	[4]
CAS Number	13777-22-5	[1][2][3][4][5][6]
EC Number	237-416-9	[1][2][3][6]
Solubility	Reacts with water	[5]

Hazard Identification and GHS Classification

Hafnium tetrabromide is classified as a corrosive material. The primary hazards are severe skin burns and serious eye damage.

GHS Pictogram	Signal Word	Hazard Class	Hazard Statements
GHS05	Danger	Skin Corrosion 1B	H314: Causes severe skin burns and eye damage.[2][3]
Eye Damage 1	H318: Causes serious eye damage.[2]		

Precautionary Statements: A comprehensive list of precautionary statements is provided in the safety data sheets. Key statements include P260 (Do not breathe dust), P280 (Wear protective gloves/clothing/eye protection), and P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes...).[2][3]

Toxicological Information

The toxicological properties of hafnium tetrabromide have not been thoroughly investigated.[2] However, there are reports of liver damage resulting from exposure to hafnium compounds.[2]

[7] It is not classified as a carcinogen by OSHA.[2] For hafnium compounds in general, the National Institute for Occupational Safety and Health (NIOSH) has established a Recommended Exposure Limit (REL) and an Immediately Dangerous to Life or Health (IDLH) concentration.

Parameter	Value	Agency	Notes
NIOSH REL (TWA)	0.5 mg/m ³ (as Hf)	NIOSH	Time-Weighted Average concentration for up to a 10-hour workday.[8]
OSHA PEL (TWA)	0.5 mg/m ³ (as Hf)	OSHA	Permissible Exposure Limit for an 8-hour workday.[8]
Revised IDLH	50 mg/m ³ (as Hf)	NIOSH	Based on acute oral toxicity data in animals.[8]

No specific experimental protocols for determining the toxicity of hafnium tetrabromide were available in the consulted resources. The IDLH value is based on animal studies of hafnium compounds in general.

Experimental Protocols and Workflows

Standard Handling Protocol for Hafnium Tetrabromide

Due to its moisture-sensitive and corrosive nature, hafnium tetrabromide must be handled with specific precautions. The following workflow outlines the mandatory steps for safe handling in a research environment.

Caption: Workflow for the safe handling of Hafnium Tetrabromide.

Methodology:

- Preparation: Before handling, ensure all necessary personal protective equipment (PPE) is worn, including chemical-resistant gloves, safety goggles, and a lab coat.[2] An appropriate

exhaust ventilation system, such as a fume hood, must be operational.[2]

- **Handling:** All manipulations of hafnium tetrabromide should be performed in a controlled environment to prevent contact with moisture.[2] This is best achieved within a fume hood or under an inert atmosphere (e.g., in a glovebox). Avoid any actions that could generate dust or aerosols.[2]
- **Storage:** The compound must be stored in a tightly sealed container under an inert gas to prevent degradation from moisture.[2] The storage area must be dry, well-ventilated, and separate from incompatible materials.[2]
- **Disposal:** All waste material must be treated as hazardous. It should be collected in suitable, closed containers and disposed of through a licensed professional waste disposal service.[2] Do not allow the product to enter drains.[2]

First Aid Protocol for Exposure

Immediate and appropriate first aid is critical in the event of exposure to hafnium tetrabromide. The following decision tree outlines the steps to be taken for different routes of exposure.

Caption: First aid decision tree for Hafnium Tetrabromide exposure.

Methodology:

- **General Advice:** In all cases of exposure, remove the individual from the area and consult a physician, providing them with the Safety Data Sheet.[2]
- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. If contact lenses are present and easy to remove, do so. Continue rinsing and seek immediate medical attention from a poison center or doctor.[2]
- **Skin Contact:** Remove all contaminated clothing at once. Thoroughly wash the affected skin with soap and plenty of water.[2] Seek medical attention if irritation develops or persists.[2]
- **Inhalation:** Move the affected person to an area with fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical aid.[2]

- Ingestion: If the person is conscious, have them rinse their mouth and drink two to four cupfuls of water. Never give anything by mouth to an unconscious person and do not induce vomiting.[2] Get immediate medical aid.[2]

Chemical Incompatibility and Hazardous Reactions

Hafnium tetrabromide is stable under recommended storage conditions but can undergo hazardous reactions with certain substances.[2] Its primary incompatibility is with moisture.

Caption: Hydrolysis reaction of Hafnium Tetrabromide.

Methodology: Hafnium tetrabromide is highly sensitive to moisture.[1] When it comes into contact with water, it hydrolyzes to form hafnium oxide (HfO₂) and hydrobromic acid (HBr).[5] This reaction is hazardous due to the formation of corrosive hydrobromic acid.

Reaction: $\text{HfBr}_4 + 2\text{H}_2\text{O} \rightarrow \text{HfO}_2 + 4\text{HBr}$ [5]

Therefore, it is critical to store hafnium tetrabromide away from water and other sources of moisture.[2] While data on other specific incompatibilities for the tetrabromide form is limited, general safety practice for reactive metal halides suggests avoiding strong oxidizing agents and strong bases.

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